

Application Note: Preparation of 5-Chloro-2-nitro-1H-imidazole[1][2]

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Compound of Interest

Compound Name: 5-Chloro-2-nitro-1h-imidazole

Cat. No.: B13147601

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Part 1: Introduction & Strategic Analysis

1.1 Target Identity & Tautomerism The synthesis of **5-Chloro-2-nitro-1H-imidazole** (CAS: 1823997-84-7) presents a specific regiochemical challenge. In

-unsubstituted imidazoles (1H-imidazoles), the 4- and 5-positions are tautomeric. Therefore, **5-chloro-2-nitro-1H-imidazole** is chemically equivalent to 4-chloro-2-nitro-1H-imidazole in solution, unless the nitrogen is substituted (e.g.,

-methyl).

- Target Structure: Nitro group at C2; Chlorine at C4/C5.
- Common Confusion: This compound is distinct from the industrially significant 2-chloro-4-nitroimidazole (CAS: 57531-37-0), which is a key intermediate for the tuberculosis drug Delamanid. The nomenclature is frequently confused in commercial catalogs. This guide focuses on the Nitro-at-C2 isomer as requested.

1.2 Synthetic Strategy The primary challenge in synthesizing 5-chloro-2-nitroimidazole is the strong electron-withdrawing nature of the nitro group at the 2-position, which deactivates the imidazole ring toward electrophilic aromatic substitution (EAS).

- Route A (Direct Chlorination): Direct reaction of 2-nitroimidazole (Azomycin) with chlorinating agents (, NCS). This route often leads to 4,5-dichloro-2-nitroimidazole. Careful stoichiometric control is required to favor the mono-chlorinated product.
- Route B (Nucleophilic Substitution): Displacement of a leaving group on a 2-nitroimidazole scaffold. (Less common).

Selected Protocol: This guide details Route A (Controlled Chlorination of 2-Nitroimidazole) using

-chlorosuccinimide (NCS) or hypochlorite, as it is the most direct laboratory-scale method.

Part 2: Safety & Hazard Assessment

2.1 Critical Hazards

- Explosion Hazard: Nitroimidazoles are energetic materials. Dry residues can be shock-sensitive. Never scrape dry material from glass joints.
- Toxicity: 2-Nitroimidazoles are potential mutagens and radiosensitizers. Handle in a Class II Biosafety Cabinet or a high-efficiency fume hood.
- Reactivity: Chlorinating agents (NCS,) release toxic fumes. Avoid contact with strong reducing agents.

2.2 PPE Requirements

- Double nitrile gloves (0.11 mm min).
- Chemical splash goggles + Face shield.
- Lab coat + Tyvek sleeves.

Part 3: Materials & Equipment

Table 1: Reagents and Solvents

Reagent	CAS	Purity	Role
2-Nitroimidazole (Azomycin)	527-73-1	>98%	Starting Material
N-Chlorosuccinimide (NCS)	128-09-6	98%	Chlorinating Agent
Acetonitrile (ACN)	75-05-8	Anhydrous	Solvent
DMF (Dimethylformamide)	68-12-2	Anhydrous	Co-solvent

| Ethyl Acetate / Hexanes | - | HPLC Grade | Purification |

Table 2: Equipment

Equipment	Specification
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| Reaction Vessel | 3-neck round bottom flask (flame-dried), equipped with

inlet. | | Temperature Control | Oil bath with digital probe (Accuracy

C). | | Monitoring | TLC (Silica gel 60

); HPLC (C18 column). | | Purification | Flash Chromatography System (CombiFlash or manual column). |

Part 4: Step-by-Step Experimental Protocol

Phase 1: Reaction Setup (Controlled Chlorination)

- Preparation:
 - Flame-dry a 100 mL 3-neck round bottom flask and cool under a stream of dry nitrogen.
 - Charge the flask with 2-nitroimidazole (1.13 g, 10.0 mmol).
 - Add Acetonitrile (ACN) (40 mL) and DMF (5 mL) to ensure complete solubility. Stir until clear.

- Reagent Addition:
 - Cool the solution to 0°C using an ice bath.
 - Add N-Chlorosuccinimide (NCS) (1.34 g, 10.0 mmol, 1.0 eq) portion-wise over 15 minutes.
 - Note: Do not add NCS all at once; a high local concentration favors the formation of the 4,5-dichloro byproduct.
- Reaction:
 - Allow the mixture to warm to room temperature (25°C) naturally.
 - Heat the reaction mixture to 50°C and stir for 4–6 hours.
 - Monitoring: Check TLC (Eluent: 50% EtOAc/Hexanes).
 - Starting Material ()
 - Product ()
 - Di-chloro impurity ()
 - Critical Decision Point: If starting material remains but di-chloro impurity is increasing, stop the reaction. It is better to recover starting material than to over-chlorinate.

Phase 2: Workup & Isolation

- Quenching:
 - Remove heat and cool to room temperature.
 - Pour the reaction mixture into Ice Water (100 mL).

- Extract with Ethyl Acetate (mL).
- Washing:
 - Combine organic layers.
 - Wash with Brine (mL) to remove DMF.
 - Dry over anhydrous , filter, and concentrate under reduced pressure (Rotavap at 40°C).

Phase 3: Purification

- Flash Chromatography:
 - The crude residue will contain a mixture of 5-chloro-2-nitroimidazole, 4,5-dichloro-2-nitroimidazole, and unreacted 2-nitroimidazole.
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Gradient: 0% 60% Ethyl Acetate in Hexanes.
 - Collection: Collect the fraction corresponding to the mono-chlorinated product (middle spot).
- Crystallization (Optional):
 - Recrystallize the purified solid from Ethanol/Water (9:1) to obtain pale yellow needles.

Part 5: Characterization & Quality Control

Expected Data for **5-Chloro-2-nitro-1H-imidazole**:

- Appearance: Pale yellow crystalline solid.
- Melting Point: 210–215°C (dec).
- NMR (DMSO-
, 400 MHz):
 - 14.0 (br s, 1H, N-H)
 - 7.65 (s, 1H, C4-H)
 - Note: The absence of a second aromatic proton confirms substitution. The broad singlet at 14.0 ppm confirms the N-H is unsubstituted.
- MS (ESI-):
146
(Chlorine isotope pattern 3:1 observed at 146/148).

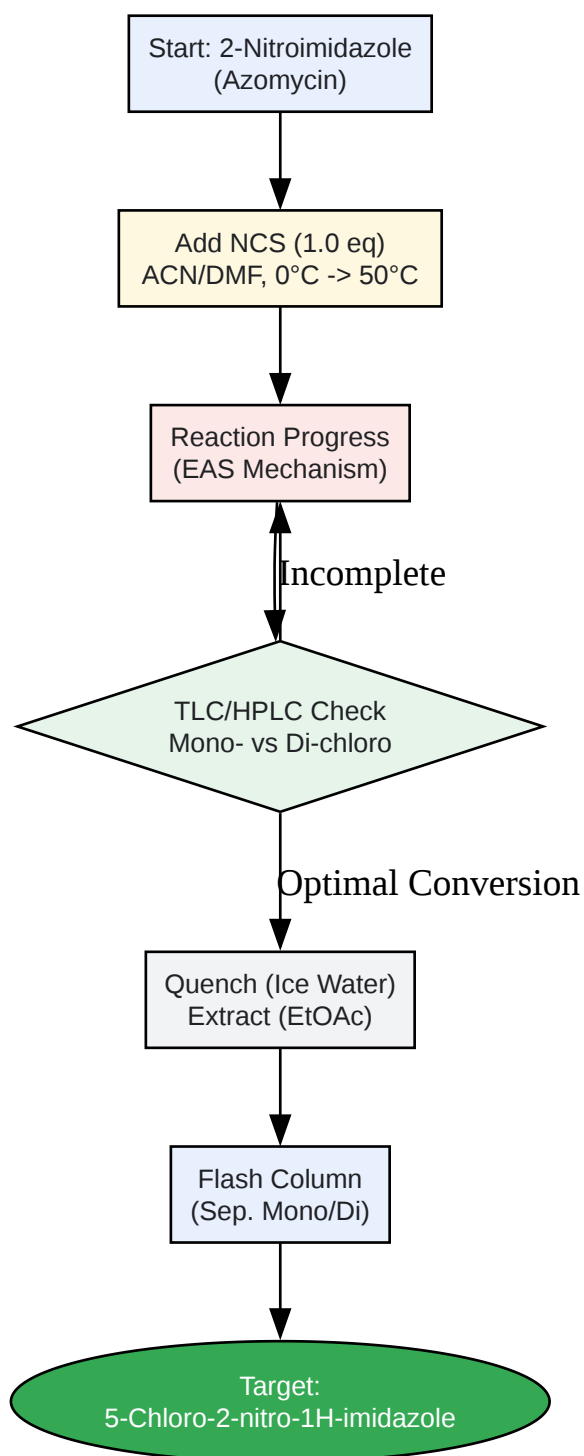
Table 3: Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Di-chloro impurity	Excess NCS or high temp.	Reduce NCS to 0.95 eq; maintain temp <50°C.

| Low Conversion | Deactivated ring. | Increase reaction time (up to 24h); add catalytic

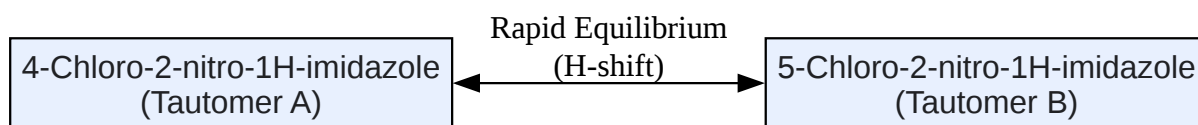
(1 drop). | | Product degradation | Thermal instability. | Do not exceed 60°C during reaction or workup. |

Part 6: Visualization (Workflow & Pathway)



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Caption: Step-by-step workflow for the controlled chlorination of 2-nitroimidazole.



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Caption: Tautomeric equilibrium of the target compound in solution.

Part 7: References

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